Application Notes and Protocols for a Chromium-Molybdenum Nanoparticle-Based Photocatalyst

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Compound of Interest

Compound Name:	*Chromium;molybdenum*
CAS No.:	*61642-16-8*
Cat. No.:	*B14580221*

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These application notes provide a comprehensive overview of the use of chromium-molybdenum-based nanoparticles in photocatalytic degradation. The following sections detail the synthesis of these advanced materials, their characterization, and protocols for their application in the degradation of organic pollutants and the reduction of heavy metals. This information is intended to enable researchers to replicate and build upon these findings for applications in environmental remediation and potentially in the degradation of active pharmaceutical ingredients.

Chromium Molybdate ($Cr_2(MoO_4)_3$) Nanoparticles for Photocatalytic Degradation of Methylene Blue

Chromium molybdate nanoparticles have demonstrated efficacy as catalysts for the oxidation and degradation of organic dyes, such as methylene blue.[1][2]

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Synthesis Protocol for Chromium Molybdate Nanoparticles

A thermal decomposition method is employed for the synthesis of nanostructured chromium molybdate ($Cr_2(MoO_4)_3$).[1]

Materials:

- Chromium nitrate ($Cr(NO_3)_3 \cdot 9H_2O$)
- Ammonium molybdate ($(NH_4)_6Mo_7O_{24} \cdot 4H_2O$)
- Oxalic acid ($H_2C_2O_4 \cdot 2H_2O$)

Procedure:

- Prepare a ground mixture of oxalic acid, ammonium molybdate, and chromium nitrate.
- Heat the solid-state mixture on a hotplate at 160°C.
- Calcine the resulting precursor material in static air at 600°C to obtain chromium molybdate oxide nanoparticles.[1][2]

Characterization of Chromium Molybdate Nanoparticles

The synthesized nanoparticles can be characterized using various analytical techniques to determine their physical and chemical properties.

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Characterization Technique	Parameter Measured	Typical Result
X-ray Diffraction (XRD)	Crystalline phase and crystallite size	Monoclinic phase of $Cr_2(MoO_4)_3$ with a crystallite size of approximately 43 nm. [1]
Transmission Electron Microscopy (TEM)	Morphology and particle size	Nanoparticle morphology.
Brunauer-Emmett-Teller (BET) Analysis	Surface area	Provides information on the specific surface area of the nanoparticles.

Protocol for Photocatalytic Degradation of Methylene Blue

Materials:

- Chromium molybdate nanoparticles (0.1 g)
- Methylene blue solution (5 ppm, 45 ml)
- Hydrogen peroxide (33 wt.%, 5 ml)
- Stirring apparatus
- UV-Vis Spectrophotometer

Procedure:

- In a suitable vessel, mix 45 ml of 5 ppm methylene blue solution with 5 ml of 33 wt.% hydrogen peroxide.
- Stir the solution continuously at 23°C.
- Add 0.1 g of chromium molybdate nanoparticles to the solution while maintaining stirring.

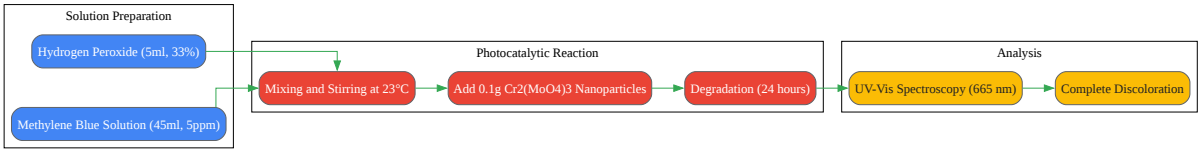
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- Monitor the degradation of methylene blue by observing the color change of the solution from dark blue to colorless.
- Quantify the degradation by measuring the absorbance of the solution at 665 nm at regular intervals using a UV-Vis spectrophotometer. Complete discoloration is typically observed after 24 hours.[1][2]

Quantitative Data for Methylene Blue Degradation

Parameter	Value	Conditions
Catalyst Dosage	0.1 g	50 ml total solution volume
Initial Methylene Blue Concentration	5 ppm	---
Hydrogen Peroxide Concentration	33 wt.% (5 ml in 50 ml)	---
Reaction Time for Complete Degradation	24 hours	23°C with continuous stirring

Experimental Workflow for Methylene Blue Degradation



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Caption: Experimental workflow for the photocatalytic degradation of methylene blue.

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Molybdenum-Doped Titanium Dioxide (Mo-doped TiO_2) Nanoparticles for Photocatalytic Removal of Hexavalent Chromium (Cr(VI))

Doping titanium dioxide nanoparticles with molybdenum has been shown to enhance their photocatalytic activity, particularly for the removal of heavy metals like hexavalent chromium from aqueous solutions.[3][4][5]

Synthesis Protocol for Mo-doped TiO_2 Nanoparticles

A modified sol-gel process is utilized for the synthesis of Mo-doped TiO_2 nanoparticles.[3][4][5]

Materials:

- Titanium tetraisopropoxide (catalyst precursor)
- Molybdenum chloride (doping agent)
- Isopropanol

Procedure:

- In a jacketed batch reactor equipped with a mechanical stirrer, ultrasonicator, and thermocouple, prepare a mixture of 10 ml of titanium tetraisopropoxide, 5 ml of molybdenum chloride, and 25 ml of isopropanol.[4]
- The subsequent steps of the sol-gel process, including hydrolysis, condensation, drying, and calcination, should be carried out under controlled conditions to obtain the final Mo-doped TiO_2 nanoparticles.

Characterization of Mo-doped TiO_2 Nanoparticles

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Characterization Technique	Parameter Measured	Typical Result
Field Emission Scanning Electron Microscopy (FE-SEM)	Morphology and particle size	Spherical particles with a diameter in the range of 15–75 nm.[3][4][5]
X-ray Diffraction (XRD)	Crystalline phase	Anatase TiO_2 as the main phase.[3]
Energy-Dispersive X-ray Spectroscopy (EDS)	Elemental composition	Confirmation of molybdenum doping (up to 3.3%).[3][4][5]
Brunauer-Emmett-Teller (BET) Analysis	Surface area and pore volume	Langmuir surface area of 128.73 m^2/g and average pore volume of 0.032 cm^3/g.[3][4]

Protocol for Photocatalytic Removal of Cr(VI)

Materials:

- Mo-doped TiO_2 nanoparticles
- Potassium dichromate ($K_2Cr_2O_7$) for preparing Cr(VI) stock solution (200 ppm)[4]
- Deionized (DI) water
- Jacketed beaker (2 L) with a mechanical stirrer
- UV light source

Procedure:

- Prepare a 1.5 L solution of Cr(VI) with the desired concentration in the 2 L jacketed beaker.
- Add a specific amount of Mo-doped TiO_2 nanoparticles (e.g., 0.5 g of 3.3% Mo-doped TiO_2) to the solution.[3]
- Expose the solution to UV light while stirring continuously.

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- Collect 2 ml samples at different time intervals to measure the remaining Cr(VI) concentration using a suitable analytical method like atomic absorption spectroscopy (AAS). [3]

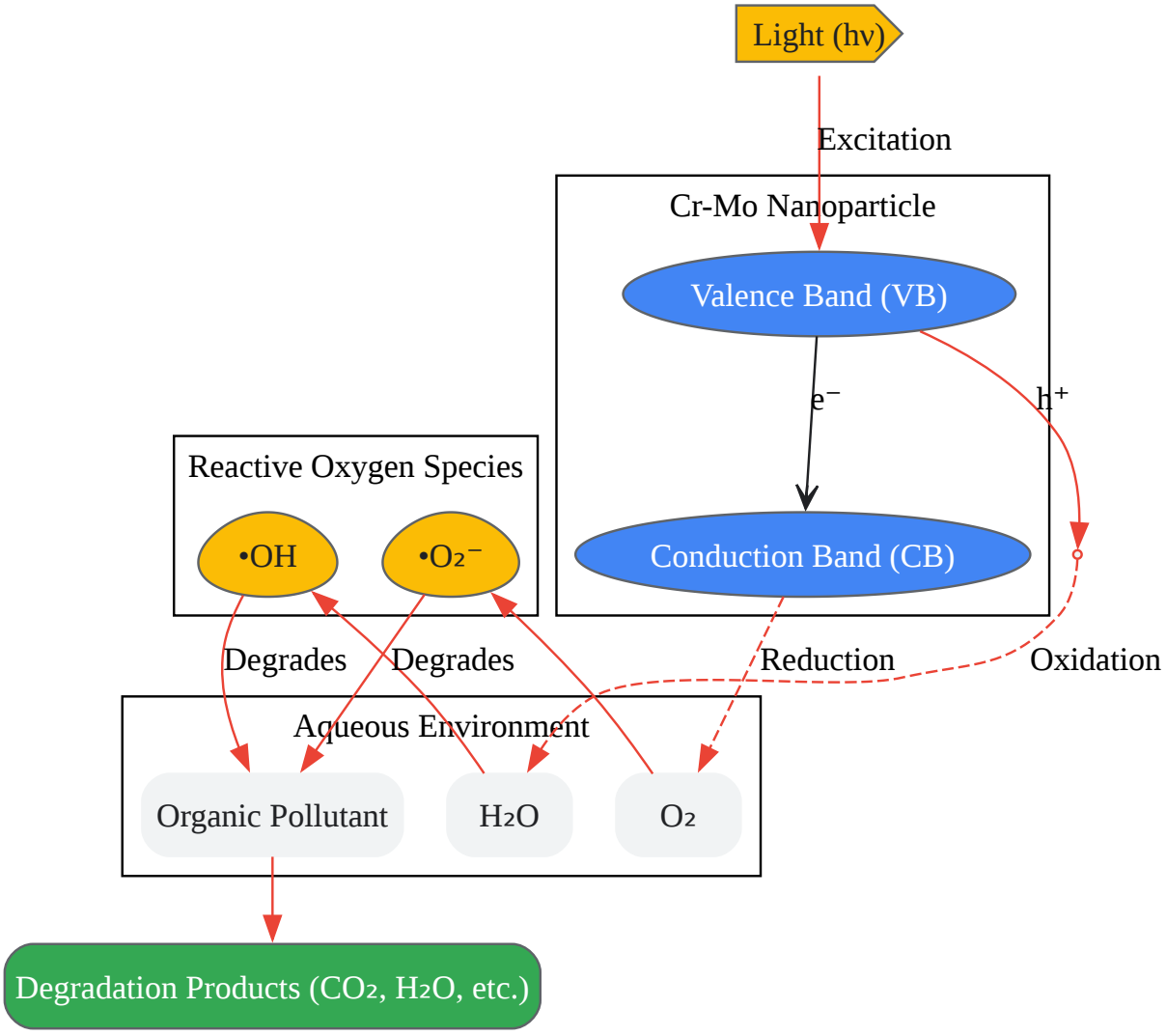
Quantitative Data for Cr(VI) Removal

Parameter	Pure TiO_2	Mo-doped TiO_2
Catalyst Uptake ($q_{e,max}$)	6.5 mg/L	12.5 mg/L[3][4][5]
Equilibrium Removal Percentage	41%	90%[3][4]
Langmuir Surface Area	91.63 m^2/g	128.73 m^2/g[3][4]
Average Pore Volume	0.029 cm^3/g	0.032 cm^3/g[3][4]

Signaling Pathway for Photocatalytic Degradation

The general mechanism of photocatalysis involves the generation of electron-hole pairs upon light absorption, leading to the formation of reactive oxygen species that degrade pollutants.[6][7][8]

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Caption: General mechanism of photocatalytic degradation by semiconductor nanoparticles.

Layered Molybdenum (Meta)phosphate for Cr(VI) Reduction and Methylene Blue Degradation

Layered molybdenum (meta)phosphate [$MoO_2(PO_3)_2$] has been identified as a photocatalyst for both the reduction of toxic Cr(VI) to Cr(VI) and the degradation of organic dyes like methylene blue under natural sunlight.[9][10]

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Protocol for Photoreduction of Cr(VI)

Materials:

- Layered molybdenum (meta)phosphate catalyst (20 mg)
- Potassium dichromate ($K_2Cr_2O_7$) solution (100 ppm, 40 mL)
- Formic acid (4 mL, as a hole scavenger)
- Sonication and stirring apparatus

Procedure:

- Disperse 20 mg of the catalyst in 40 mL of 100 ppm $K_2Cr_2O_7$ solution containing 4 mL of formic acid by sonication.
- Stir the mixture in the dark for 30 minutes to achieve adsorption-desorption equilibrium.
- Expose the solution to natural sunlight.
- Monitor the reduction of Cr(VI) to Cr(VI) by measuring the decrease in absorbance at approximately 350 nm. Complete reduction is observed in about 6 minutes.[9][10]

Protocol for Photodegradation of Methylene Blue

Materials:

- Layered molybdenum (meta)phosphate catalyst (20 mg)
- Methylene blue solution (10 ppm, 40 mL)

Procedure:

- Add 20 mg of the catalyst to 40 mL of a 10 ppm methylene blue solution.
- Expose the mixture to natural sunlight.

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- Monitor the degradation of the dye. Approximately 78% degradation is achieved in 36 minutes.[10]

Quantitative Data

Application	Parameter	Value
Cr(VI) Photoreduction	Catalyst Dosage	20 mg
	Initial Cr(VI) Concentration	100 ppm
	Reaction Time	6 minutes for complete reduction[9][10]
Methylene Blue Photodegradation	Catalyst Dosage	20 mg
	Initial Methylene Blue Concentration	10 ppm
	Degradation Efficiency	78% in 36 minutes[10]

These protocols and data provide a solid foundation for researchers to explore the potential of chromium-molybdenum based nanoparticles in various photocatalytic applications, including the critical area of degrading persistent pharmaceutical compounds in wastewater. The tunability of these nanomaterials offers promising avenues for developing highly efficient and selective photocatalysts.

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